

# Application Notes and Protocols: 5-Difluoromethoxy-2-mercaptobenzimidazole in Organic Synthesis

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## Compound of Interest

Compound Name: 5-Difluoromethoxy-2-mercaptobenzimidazole

Cat. No.: B018911

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These application notes provide a comprehensive overview of the use of **5-Difluoromethoxy-2-mercaptobenzimidazole** as a key intermediate in organic synthesis, with a primary focus on its application in the development of pharmaceutical agents. Detailed experimental protocols for its synthesis and subsequent utilization are provided, along with relevant chemical data and process workflows.

## Introduction

**5-Difluoromethoxy-2-mercaptobenzimidazole** is a fluorinated heterocyclic compound of significant interest in medicinal chemistry.<sup>[1]</sup> Its structural features, particularly the difluoromethoxy group and the reactive mercapto group, make it a valuable building block for the synthesis of various biologically active molecules.<sup>[1][2]</sup> The primary application of this compound lies in its role as a crucial intermediate in the industrial synthesis of Pantoprazole, a widely used proton pump inhibitor for treating acid-related gastrointestinal disorders.<sup>[3][4][5]</sup> Furthermore, its derivatives have been explored for other therapeutic applications, including as  $\alpha$ -glucosidase inhibitors for potential antidiabetic activity.<sup>[2]</sup>

## Physicochemical Properties

A summary of the key physicochemical properties of **5-Difluoromethoxy-2-mercaptobenzimidazole** is presented in the table below.

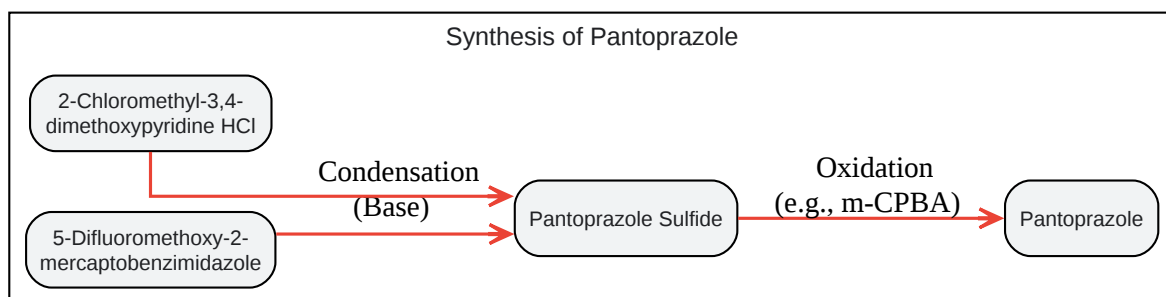
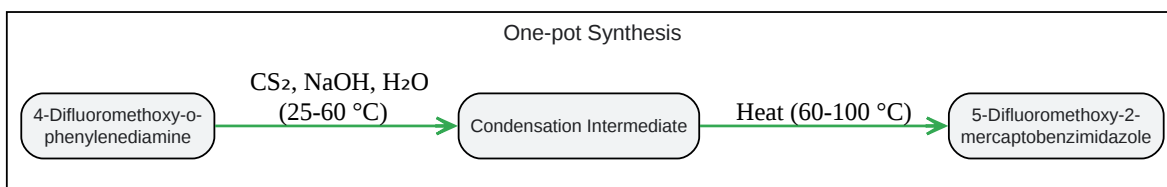
Property	Value	Reference(s)
CAS Number	97963-62-7	[6]
Molecular Formula	C <sub>8</sub> H <sub>6</sub> F <sub>2</sub> N <sub>2</sub> OS	[7]
Molecular Weight	216.21 g/mol	[7]
Appearance	Off-white to pale yellow-brown crystalline powder	[7]
Melting Point	239-243 °C	[6]
Solubility	Soluble in DMSO and Methanol	[8]
Purity	>97% (HPLC)	[2][6]

## Synthetic Protocols

Two primary synthetic routes for the preparation of **5-Difluoromethoxy-2-mercaptobenzimidazole** are detailed below.

### Synthesis from 4-Hydroxy Acetanilide

This multi-step synthesis provides a scalable and industrially viable route to the target compound.[5] The overall workflow is depicted in the diagram below.



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